

Safe Disposal of 2-Hydroxyisophthalic Acid: A Procedural Guide

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Compound of Interest

Compound Name: **2-Hydroxyisophthalic acid**

Cat. No.: **B1222774**

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Proper disposal of **2-Hydroxyisophthalic acid** is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This chemical is classified as a hazardous waste and is known to be harmful if swallowed, cause skin and eye irritation, and may lead to respiratory irritation.^{[1][2]} Therefore, it must be handled and disposed of following strict protocols. Under no circumstances should it be poured down the drain.^{[3][4]}

Immediate Safety and Handling for Disposal

Before beginning any disposal procedures, ensure you are wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All handling of **2-Hydroxyisophthalic acid** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or fumes.

Waste Collection and Storage

All **2-Hydroxyisophthalic acid** waste, whether in solid form or in solution, must be collected in a designated hazardous waste container.^{[5][6]} The container must be:

- Appropriate: Use a container made of a material compatible with the chemical.
- Labeled: The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2-Hydroxyisophthalic Acid**".^[3]
- Sealed: Keep the container tightly closed except when adding waste.^{[3][5]}

- **Stored Securely:** Store the waste container in a designated satellite accumulation area away from incompatible materials.[\[7\]](#)

Disposal Procedure

The standard procedure for the disposal of **2-Hydroxyisophthalic acid** is to arrange for pickup by a certified hazardous waste disposal service. Do not attempt to neutralize or treat the chemical waste unless you have a specific, validated protocol and the necessary safety equipment. The general steps for disposal are outlined in the workflow diagram below.

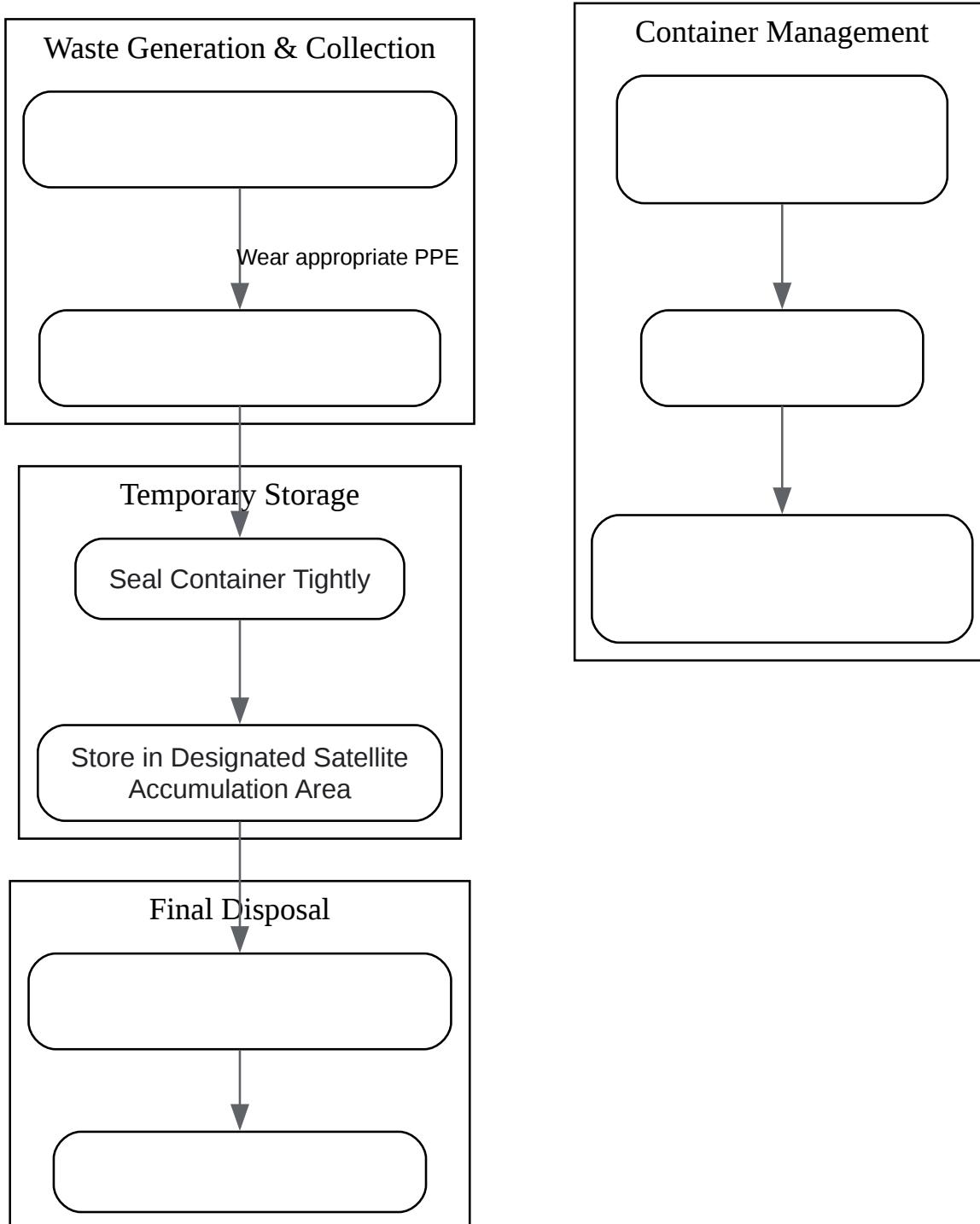
Quantitative Disposal Guidelines

While specific quantitative limits for the disposal of **2-Hydroxyisophthalic acid** are not readily available, general laboratory waste guidelines provide a framework for the disposal of acidic and basic waste that may be applicable to solutions containing this acid, though drain disposal is not recommended.

Parameter	Guideline	Citation
pH Range for Drain Disposal	5.0 - 12.5	[7]
5.5 - 10.5	[4]	
Maximum Daily Drain Disposal	A few hundred grams or milliliters	[4]

Note: These are general guidelines and may not be permissible for **2-Hydroxyisophthalic acid**. Always consult your institution's specific waste disposal policies.

Experimental Workflow for Disposal

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Caption: Workflow for the proper disposal of **2-Hydroxyisophthalic acid**.

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